

# Butyl oleate as a fatty acid ester in biochemical research

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## Compound of Interest

Compound Name: Butyl Oleate

Cat. No.: B086557

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An In-depth Technical Guide to **Butyl Oleate** as a Fatty Acid Ester in Biochemical Research

## Introduction

**Butyl oleate** ( $C_{22}H_{42}O_2$ ) is the fatty acid ester formed from the condensation of oleic acid and n-butanol. As a monounsaturated omega-9 fatty acid ester, it is a versatile molecule with applications spanning various industries, including cosmetics, lubricants, and plastics. In the realms of biochemical research and drug development, **butyl oleate** serves as a valuable excipient, a tool for modeling physiological conditions, and a component in advanced drug delivery systems.

This technical guide provides a comprehensive overview of **butyl oleate** for researchers, scientists, and drug development professionals. It covers its core physicochemical properties, synthesis methodologies, and key applications in biochemical research, supported by detailed experimental protocols and visual workflows.

## Physicochemical and Quantitative Data

**Butyl oleate** is a light-colored, oily liquid at room temperature with a mild, fatty odor. It is insoluble in water but miscible with alcohols, ethers, and mineral oils. Key quantitative data are summarized in Table 1 for easy reference.

Table 1: Physicochemical Properties of **Butyl Oleate**

Property	Value	Source(s)
Molecular Formula	C <sub>22</sub> H <sub>42</sub> O <sub>2</sub>	
Molecular Weight	338.57 - 338.6 g/mol	
CAS Number	142-77-8	
Appearance	Colorless to pale yellow liquid	
Density	0.8704 g/cm <sup>3</sup> (at 15 °C)	
Melting Point	-26.4 °C	
Boiling Point	228 °C (at 15 mm Hg)	
Flash Point	>180 °C (>356 °F)	
Solubility	Insoluble in water; Soluble in alcohol	
Refractive Index	1.447 - 1.449	
Iodine Value	72 - 77 g I <sub>2</sub> /100g	
Saponification Value	164 - 167 mg KOH/g	

## Synthesis of Butyl Oleate

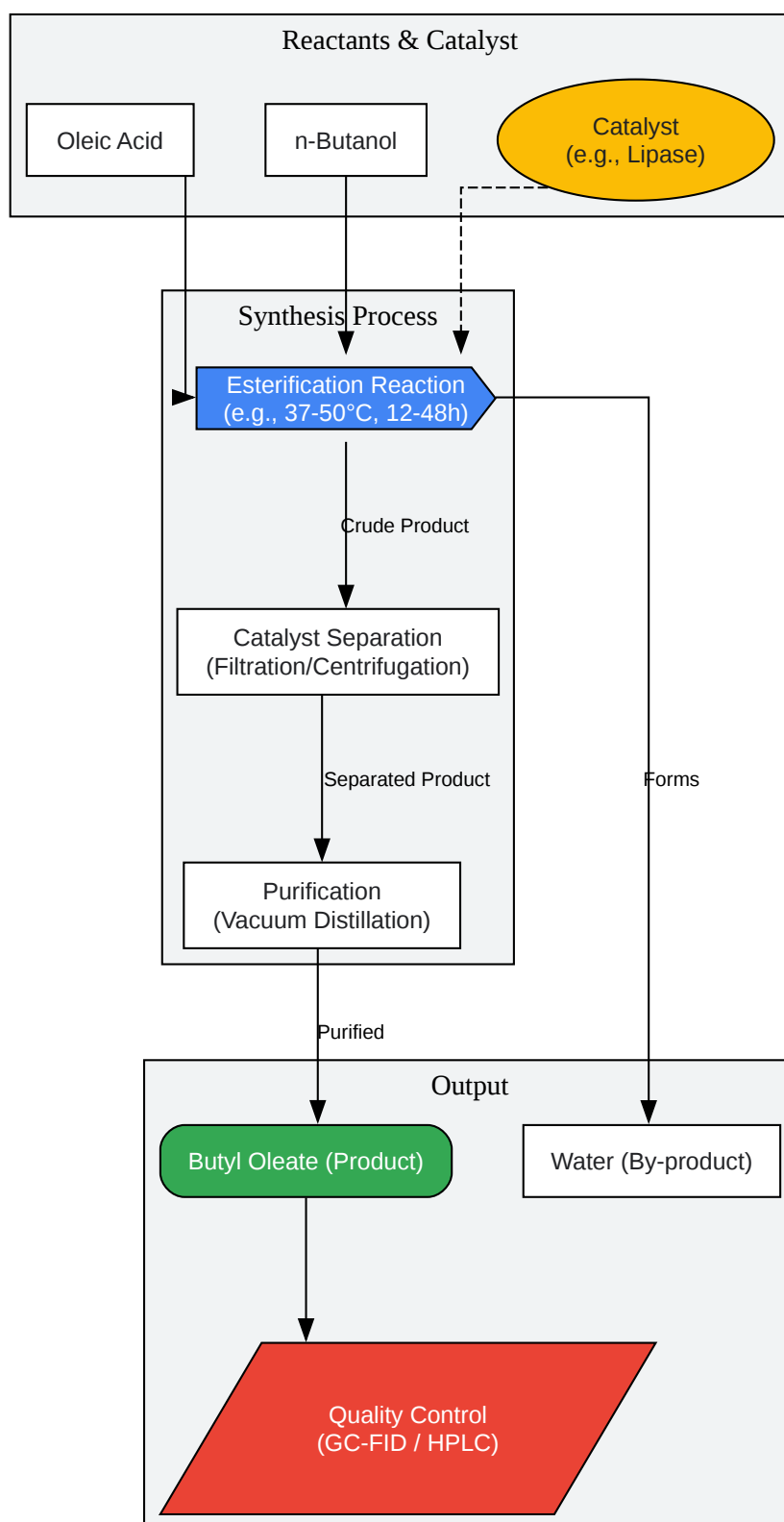
**Butyl oleate** is primarily synthesized through the esterification of oleic acid with n-butanol. This reaction can be catalyzed by chemical agents or, increasingly, by enzymes for a more sustainable and specific process.

## Chemical Synthesis

The traditional method involves heating oleic acid and butanol in the presence of an acid catalyst, such as sulfuric acid or p-toluenesulfonic acid, at temperatures between 100-150 °C. Another approach utilizes ionic liquids as catalysts, which can lead to high yields (e.g., 95.2%) under controlled conditions.

## Enzymatic Synthesis (Biocatalysis)

Enzymatic synthesis is a greener alternative that proceeds under milder reaction conditions, offering high specificity and reducing by-product formation. Lipases, such as those from *Rhizomucor miehei* or *Penicillium corylophilum*, are commonly used biocatalysts. The reaction is typically carried out in a solvent-free system or in an organic solvent like n-heptane to shift the equilibrium towards ester formation. Studies have shown that yields can approach 100% within 30 minutes in microreactors or within 12-48 hours in batch systems, depending on the specific setup and water activity.



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Caption: Generalized workflow for the synthesis and purification of **butyl oleate**.

# Applications in Biochemical and Pharmaceutical Research

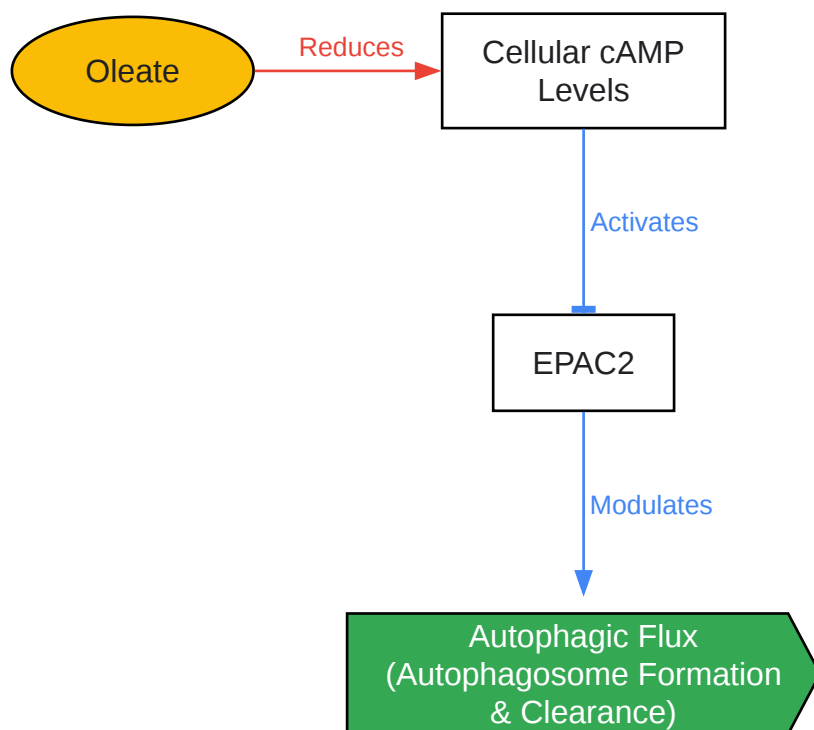
**Butyl oleate**'s utility in research is primarily derived from its properties as a lipid-based excipient and as a source of oleic acid for in vitro and in vivo studies.

- **Pharmaceutical Excipient:** It is used as an emollient, solvent, and plasticizer in topical and aerosol formulations. Its hydrophobic nature and skin-feel make it suitable for creams and lotions.
- **Percutaneous Absorption Enhancer:** **Butyl oleate** can disrupt the lipid structure of the stratum corneum, thereby increasing the skin permeation and bioavailability of various drugs, including corticosteroids like betamethasone and NSAIDs like ketorolac.
- **Drug Delivery Systems:** As a fatty acid ester, it is a component in lipid-based drug delivery systems, such as self-emulsifying drug delivery systems (SEDDS) and nanostructured lipid carriers (NLCs), which can improve the solubility and oral bioavailability of poorly water-soluble drugs.
- **Cell Culture and Disease Modeling:** Oleic acid, the precursor to **butyl oleate**, is widely used in cell culture to study lipid metabolism and lipotoxicity. Scientists use oleate to induce a fatty liver phenotype in hepatocytes to test the efficacy of antioxidant compounds. In pancreatic  $\beta$ -cells, oleate has been shown to have protective effects against the toxicity induced by saturated fatty acids (e.g., palmitate) by modulating key cellular signaling pathways.

## Oleate-Modulated Signaling Pathways

As a direct precursor, **butyl oleate** can be hydrolyzed by cellular esterases to release oleic acid, which is known to influence critical signaling pathways. Understanding these pathways is crucial for researchers using **butyl oleate** or oleic acid in their experimental models.

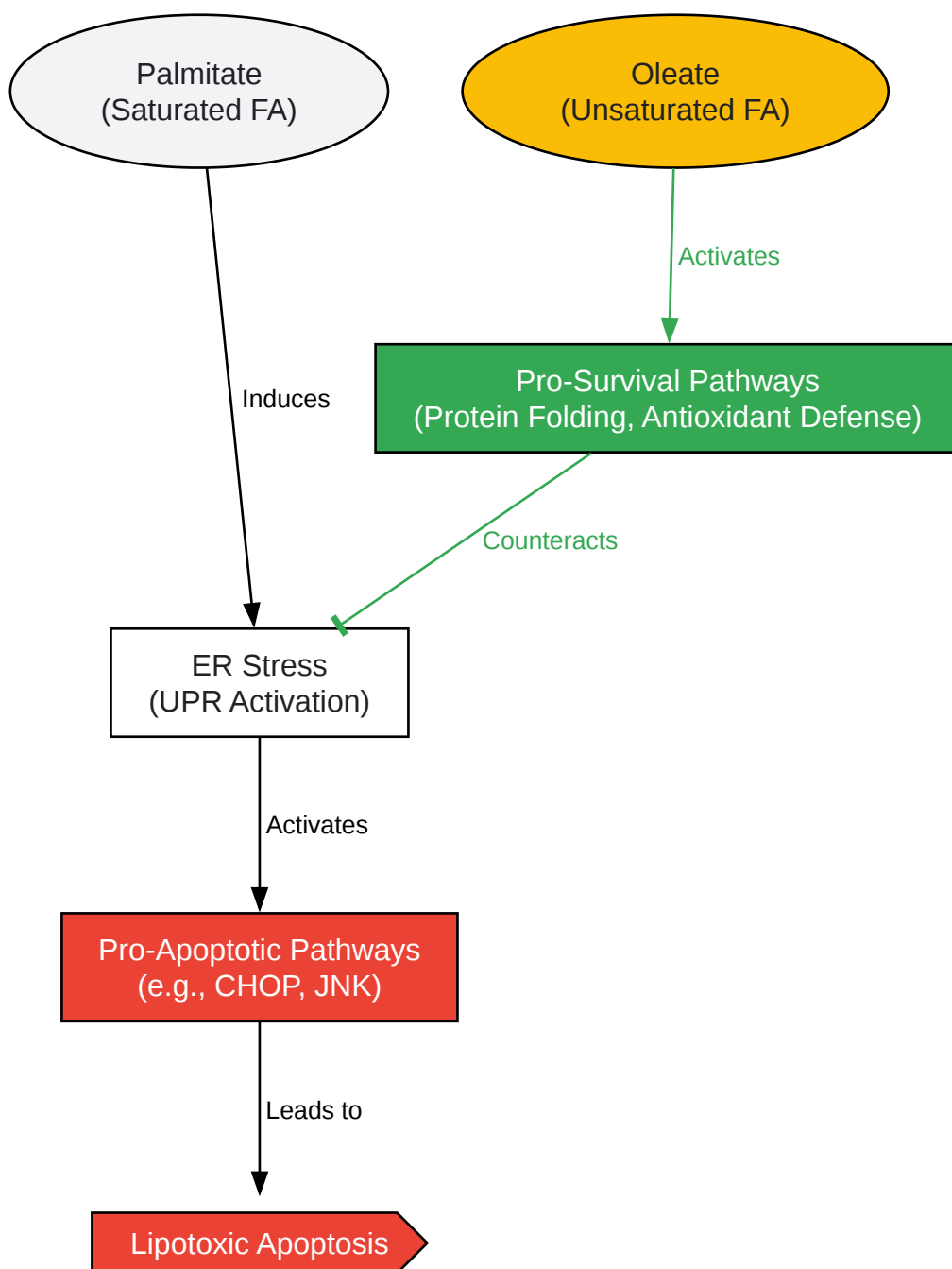
- **Autophagy Regulation:** In pancreatic  $\beta$ -cells, oleate stimulates autophagic flux, a key cellular process for clearing damaged organelles and protein aggregates. This occurs independently of the common mTOR nutrient-sensing pathway. Instead, oleate reduces cellular cAMP levels, which modulates the activity of EPAC2 (Exchange protein directly activated by cAMP 2), a key regulator of autophagy.



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Caption: Oleate stimulates autophagy in  $\beta$ -cells by reducing cAMP levels.

- ER Stress Response: Saturated fatty acids like palmitate are known to induce endoplasmic reticulum (ER) stress, which can lead to apoptosis (lipotoxicity). Oleate counteracts this effect by activating pro-survival pathways of the ER stress response. It promotes the expression of proteins involved in protein folding and antioxidant defense, thereby protecting cells from palmitate-induced damage.



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